

# Pigment Red 31: Absence of Evidence for Use in Biological Microscopy Staining

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## Compound of Interest

Compound Name: Pigment Red 31

CAS No.: 6448-96-0

Cat. No.: B1584407

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Initial investigations into the application of **Pigment Red 31** for staining in biological microscopy have revealed no established use or documented protocols for this purpose. Extensive searches of scientific literature and chemical databases consistently categorize **Pigment Red 31**, also known as C.I. 12360, as an industrial-grade organic pigment.<sup>[1][2][3]</sup> Its primary applications lie in the coloration of plastics, rubbers, paints, and inks, where properties like lightfastness and heat resistance are valued.<sup>[4][5]</sup>

While the broader class of azo compounds, to which **Pigment Red 31** belongs, includes some dyes utilized in biological staining, there is no specific evidence to suggest that **Pigment Red 31** has been adapted or validated for microscopic analysis of biological specimens.<sup>[6][7]</sup> Biological stains typically require specific properties such as solubility in aqueous or alcoholic solutions, selective binding to cellular components, and often, fluorescent capabilities—characteristics that are not documented for **Pigment Red 31** in the context of microscopy.

Further exploration into the potential fluorescent properties of industrial pigments did not yield any specific data for **Pigment Red 31**.<sup>[8][9][10]</sup> While some industrial pigments can exhibit fluorescence, this is not a universal characteristic and requires empirical validation for each

compound. Without any documented excitation or emission spectra for **Pigment Red 31**, its suitability for fluorescence microscopy cannot be determined.

A search for alternative chemical identifiers or trade names for **Pigment Red 31** within biological or medical research literature also proved fruitless. The compound is consistently referenced in the context of industrial applications.

Conclusion:

Based on the available information, **Pigment Red 31** is not a recognized or utilized stain in biological microscopy. Consequently, the creation of detailed application notes, experimental protocols, and associated diagrams for its use in this field is not possible. The core requirements for such documentation, including quantitative data from established staining procedures and known biological interactions, do not exist in the current body of scientific literature.

Therefore, researchers, scientists, and drug development professionals are advised to rely on established and validated biological stains for their microscopy needs. The use of industrial pigments such as **Pigment Red 31** for biological applications is not recommended without rigorous scientific validation of its staining efficacy, specificity, and potential cytotoxicity.

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## References

- [1. Pigment red 31 \(pr31\) - ORGANIC PIGMENT RED - L COLOR \[l-color.com\]](#)
- [2. 6448-96-0 CAS MSDS \(Pigment Red 31\) Melting Point Boiling Point Density CAS Chemical Properties \[chemicalbook.com\]](#)
- [3. epsilonpigments.com \[epsilonpigments.com\]](#)
- [4. Pigment Red 31 - SY Chemical Co., Ltd. \[sypigment.com\]](#)
- [5. Pigment Red 31\\_Organic pigment red\\_HANGZHOU EMPEROR PIGMENT CO., LTD \[pigmentpigment.com\]](#)

- 6. . Biological stains, a handbook on the nature and uses of the dyes employed in the biological laboratory. Stains and staining (Microscopy). into the usual biological stains, and only these need be considered here. They are as follows: BASIC CHROMOPHORES 1. The azo group, —X = N—, which is found in all azo dyes, of which methyl orange and Bismarck brown are well known ex- amples. In all these dyes, a benzene ring is attached to each nitrogen atom. All the dyes of this group may be looked upon as derivatives of azobenzene, X = X / 2. The azin group. N /j // N which is found in phenazins. of w Stock Photo - Alamy [alamy.com]
- 7. Azo dye - Wikipedia [en.wikipedia.org]
- 8. onlinepubs.trb.org [onlinepubs.trb.org]
- 9. Complete Guide to Fluorescent Pigments and Dyes for Document Security [angtech.com]
- 10. Fluorescence - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Pigment Red 31: Absence of Evidence for Use in Biological Microscopy Staining]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584407/docs#pigment-red-31-absence-of-evidence-for-use-in-biological-microscopy-staining]

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